

Chemical Profile and Physicochemical Properties

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Compound Focus: Ganciclovir Sodium

CAS No.: 84245-13-6

Cat. No.: S770682

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Ganciclovir sodium is the sodium salt of ganciclovir, a synthetic purine nucleoside analog. Its systematic IUPAC name is **sodium;2-amino-9-(1,3-dihydroxypropan-2-yloxymethyl)purin-6-olate** [1] [2].

Table 1: Fundamental Physicochemical Properties of Ganciclovir and Ganciclovir Sodium

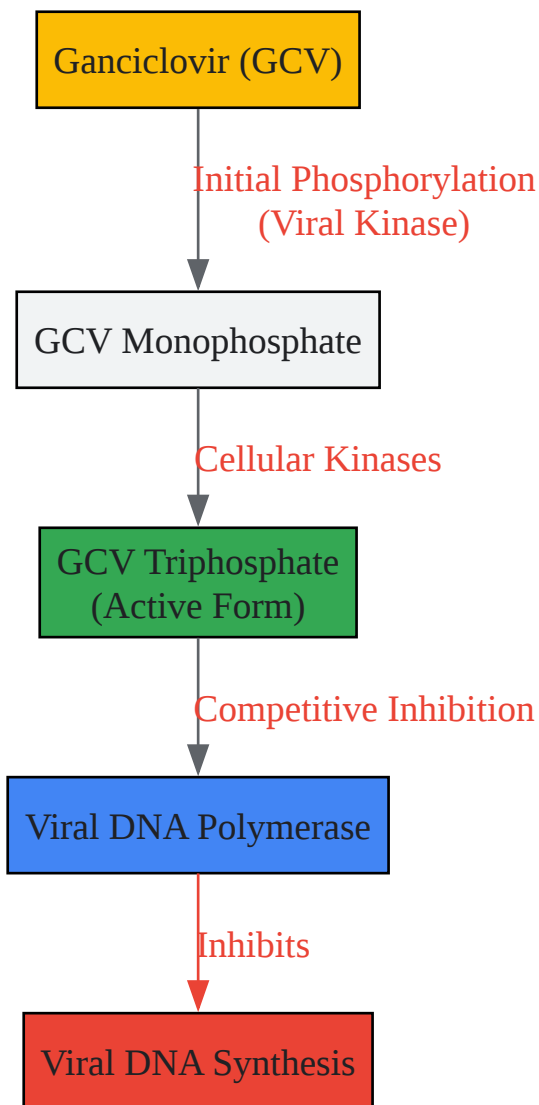
Property	Ganciclovir (Free Acid)	Ganciclovir Sodium (Salt)
Molecular Formula	C ₉ H ₁₃ N ₅ O ₄ [3]	C ₉ H ₁₂ N ₅ NaO ₄ [1]
CAS Number	82410-32-0 [4]	Information missing
Appearance	White to off-white crystalline lyophilized powder [3]	Information missing
Melting Point	~250°C [3]	Information missing
pKa Values	2.2 and 9.4 [3]	Information missing
Aqueous Solubility	2.6 mg/mL at 25°C [3]	Highly soluble (salt form enhances water solubility)
Partition Coefficient (log P)	n-octanol/water: 0.022 [3]	Information missing

The compound exists in an **anhydrous crystalline form** that is more stable for pharmaceutical development compared to earlier hydrated or lyophilized forms, which were prone to adsorbing humidity from the

environment [2].

Mechanism of Action and Antiviral Activity

Ganciclovir is a deoxynucleoside analogue that acts as a **cytomegalovirus (CMV) DNA polymerase inhibitor** [5]. Its mechanism involves a multi-step activation process within virus-infected cells.



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Diagram of the antiviral mechanism of ganciclovir, depicting the required activation phosphorylation steps and ultimate inhibition of viral DNA synthesis.

As a nucleoside analogue, ganciclovir must be phosphorylated to become active. The initial phosphorylation is preferentially catalyzed by the **viral protein kinase UL97** in CMV-infected cells. Subsequently, cellular kinases convert it to the active triphosphate form [5]. **Ganciclovir triphosphate** then acts as both a **competitive inhibitor of deoxyguanosine triphosphate (dGTP)** and an **alternate substrate for viral DNA polymerase**. Its incorporation into the growing DNA chain results in **premature DNA termination**, effectively halting viral replication [6] [7] [5].

Table 2: In Vitro Antiviral Activity of Ganciclovir (IC₅₀)

Virus / Target	IC ₅₀ Value	Experimental Context / Notes
Human Cytomegalovirus (CMV)	Primary indication	[5]
Herpes Simplex Virus-1 (HSV-1)	3.5 μM [4]	Inhibitory concentration in BSC-1 cells
Herpes Simplex Virus-2 (HSV-2)	Active [4]	
Feline Herpesvirus-1 (FHV-1)	5.2 μM [4]	
Adenovirus	Active against serotypes 1, 2, 4, 6, 8, 10, 19, 22, 28 [4]	In vitro replication inhibition

Beyond its canonical antiviral mechanism, recent research indicates that ganciclovir possesses **atypical anti-inflammatory activity**. It has been shown to inhibit the **cGAS-STING pathway** in macrophages, suggesting potential for drug repurposing in inflammatory conditions like ulcerative colitis [7].

Synthesis and Process Chemistry

The synthesis of **ganciclovir sodium** involves two main stages: preparation of the purine nucleoside (ganciclovir) followed by salt formation.

Synthesis of Ganciclovir

A common synthetic route uses a convergent strategy coupling a protected glycerol side-chain synthon with a guanine derivative [8] [3].



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General workflow for the synthesis of ganciclovir, involving condensation of a side-chain with a guanine derivative followed by deprotection.

A significant challenge in synthesis is controlling regioselectivity. Condensation reactions can produce the undesired N7-regioisomer (**isoganciclovir**) alongside the target N9-regioisomer (ganciclovir). Isoganciclovir is a prominent impurity that must be controlled to strict levels (<0.5% per US Pharmacopeia) through selective crystallization techniques [8].

Preparation of Ganciclovir Sodium Salt

The anhydrous crystalline sodium salt can be prepared from ganciclovir using ethanol-based methods for optimal stability [9] [2].

Table 3: Methods for Synthesis of Crystalline Ganciclovir Sodium

Method	Process Description	Key Features
Ethanol-based Process [2]	Suspend ganciclovir in ethanol (200 mL/100g GCV). Add equimolar NaOH (15-18% w/v). Reflux until salification complete. Dilute with more ethanol, distill off ~half solvent. Filter and dry.	Yields anhydrous crystalline form directly.

Method	Process Description	Key Features
Water-Ethanol Process [2]	Suspend ganciclovir in water (100 mL/100g GCV). Add equimolar NaOH to form solution. Add ethanol (700 mL/100g GCV) to precipitate solid. Filter, suspend in ethanol, reflux, cool, filter, and dry.	Uses water for initial dissolution, ethanol for crystallization.
Patent CN113354647A [9]	Uses methanol, ethanol, sodium hydroxide, p-toluenesulfonic acid, and adsorbents. Involves mixing, heating, reaction, and purification steps.	Industrial production focus.

The crystalline anhydrous form obtained through these methods demonstrates superior stability compared to lyophilized or dihydrate forms, which are prone to moisture adsorption [2].

Analytical Characterization and Pharmaceutical Properties

Analytical Methods and Specifications

According to pharmacopeial standards, ganciclovir bulk drug must contain **98.0-102.0%** of $C_9H_{13}N_5O_4$, calculated on a dried basis [3]. Key analytical methods include:

- **Identification:** Infrared absorption comparison to reference standard [3].
- **Impurity Profiling:** Control of isoganciclovir and other related substances via chromatographic methods (HPLC) [8] [3].
- **Water Content:** Determination by Karl Fischer method [3].

Pharmacokinetics and Dosing

Ganciclovir sodium is administered only by **intravenous infusion over 1 hour** to avoid excessive toxicity from high plasma levels and severe tissue irritation due to its high pH [5].

Table 4: Clinical Dosing Regimen for Ganciclovir Sodium Injection

Indication	Phase	Recommended Dosage (Adults, Normal Renal Function)
Treatment of CMV Retinitis	Induction	5 mg/kg every 12 hours for 14-21 days [5]
Treatment of CMV Retinitis	Maintenance	5 mg/kg once daily (7 days/week) OR 6 mg/kg once daily (5 days/week) [5]
Prevention of CMV in Transplant	Induction	5 mg/kg every 12 hours for 7-14 days [5]
Prevention of CMV in Transplant	Maintenance	5 mg/kg once daily (7 days/week) OR 6 mg/kg once daily (5 days/week) until 100-120 days post-transplant [5]

The pharmacokinetics follow a biexponential decay with a **mean terminal half-life of approximately 2.53 hours**. Dosage must be adjusted in patients with renal impairment [5] [3].

Stability and Compatibility

Reconstituted **ganciclovir sodium** solutions are stable for **12 hours at room temperature** or **48 hours under refrigeration**. When diluted in 0.9% Sodium Chloride Injection or 5% Dextrose Injection, the solution is stable for **28 days when refrigerated** [3].

Toxicity Profile and Drug Interactions

The prescribing information for ganciclovir carries a **Boxed Warning** for several serious risks [5]:

- **Hematologic Toxicity:** Granulocytopenia, anemia, thrombocytopenia, and pancytopenia; monitor blood counts frequently.
- **Impairment of Fertility:** May cause temporary or permanent inhibition of spermatogenesis in males and suppression of fertility in females.
- **Fetal Toxicity:** Based on animal data, has the potential to cause birth defects.
- **Mutagenesis and Carcinogenesis:** Based on animal data, has the potential to cause cancer.

Significant drug interactions include:

- **Imipenem-cilastatin:** Concomitant use may cause seizures; use not recommended.
- **Nephrotoxic drugs (Cyclosporine, Amphotericin B):** May increase risk of renal toxicity.
- **Mycophenolate mofetil (MMF):** May increase risk of hematological and renal toxicity.
- **Probenecid:** May increase ganciclovir levels [5].

Research Applications and Future Directions

While CMV treatment and prophylaxis remain its primary indications, recent scientific exploration has revealed potential new applications for ganciclovir:

- **Anti-inflammatory Effects:** Low-dose ganciclovir (10 mg/kg/day) ameliorated dextran sulfate sodium (DSS)-induced colitis in mice by inhibiting the cGAS-STING pathway in macrophages, suggesting potential for drug repurposing in inflammatory bowel disease [7].
- **Combination Therapies:** Research continues into optimizing ganciclovir's use in combination with other antivirals and immunomodulators to enhance efficacy and manage resistance.

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